

An In-depth Technical Guide to the Spectroscopic Data of Dimethyl Squarate

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Compound of Interest

Compound Name: 3,4-Dimethoxy-3-cyclobutene-1,2-dione

CAS No.: 5222-73-1

Cat. No.: B1295040

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for dimethyl squarate, a versatile building block in organic synthesis. The document details its Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral properties, offering a valuable resource for its identification and utilization in research and development.

Spectroscopic Data of Dimethyl Squarate

The structural elucidation of dimethyl squarate is critically supported by spectroscopic techniques. The following tables summarize the key ^1H NMR, ^{13}C NMR, and IR spectroscopic data.

Table 1: ^1H NMR Spectroscopic Data for Dimethyl Squarate

Solvent	Frequency (MHz)	Chemical Shift (δ) ppm	Multiplicity	Assignment
CDCl ₃	300	4.37	Singlet	OCH ₃
CD ₂ Cl ₂	300	4.34	Singlet	OCH ₃

Table 2: ¹³C NMR Spectroscopic Data for Dimethyl Squarate

Solvent	Frequency (MHz)	Chemical Shift (δ) ppm	Assignment
CDCl ₃	75	189.2	C=O
184.5	C=C		
61.0	OCH ₃		
CD ₃ OD	75	189.35	C=O
184.35	C=C		
60.29	OCH ₃		

Table 3: Infrared (IR) Spectroscopy Data for Dimethyl Squarate

Wavenumber (cm ⁻¹)	Intensity	Assignment
~1790 - 1750	Strong	C=O Stretch
~1620 - 1580	Medium	C=C Stretch
~1460 - 1350	Medium	C-H Bend
~1050	Strong	C-O Stretch

Note: The IR data is based on characteristic absorption bands for similar compounds and may vary slightly based on the experimental conditions.

Experimental Protocols

The following sections detail the methodologies for the synthesis of dimethyl squarate and the acquisition of its spectroscopic data.

2.1 Synthesis of Dimethyl Squarate

A common and efficient method for the synthesis of dimethyl squarate involves the reaction of squaric acid with an alcohol in the presence of an orthoformate.^[1]

- Materials: Squaric acid, anhydrous methanol, trimethyl orthoformate.
- Procedure:
 - Dissolve squaric acid (e.g., 2.053 g, 18 mmol) in anhydrous methanol (18 mL).
 - Add trimethyl orthoformate (4 mL, 36.5 mmol) to the solution.^[2]
 - Reflux the reaction mixture at 56 °C for 24 hours.^[2]
 - Upon completion of the reaction, concentrate the crude product under reduced pressure.
 - The resulting solid can be further purified by recrystallization or chromatography.

2.2 NMR Spectroscopy

- Instrumentation: A 300 MHz (or higher) NMR spectrometer.
- Sample Preparation:
 - Dissolve approximately 5-10 mg of dimethyl squarate in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃ or CD₂Cl₂).
 - Transfer the solution to a 5 mm NMR tube.
- Data Acquisition:
 - Acquire the ¹H NMR spectrum using standard acquisition parameters.
 - Acquire the ¹³C NMR spectrum using a proton-decoupled pulse sequence.

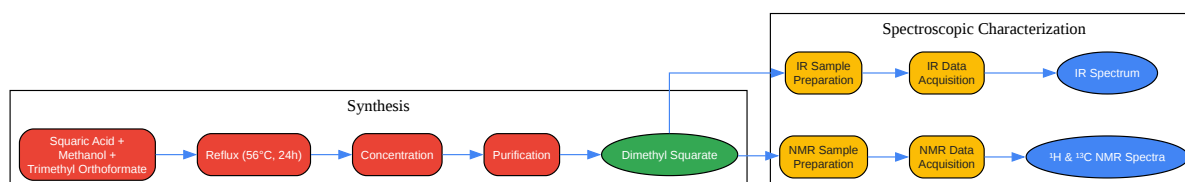
- Reference the spectra to the residual solvent peak.

2.3 IR Spectroscopy

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Sample Preparation:
 - KBr Pellet Method: Mix a small amount of dimethyl squarate with dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a thin, transparent pellet.
 - Thin Film Method: Dissolve a small amount of the compound in a volatile solvent (e.g., chloroform). Deposit a drop of the solution onto a salt plate (e.g., NaCl or KBr) and allow the solvent to evaporate.
- Data Acquisition:
 - Place the sample in the FTIR spectrometer.
 - Record the spectrum, typically in the range of 4000-400 cm^{-1} .

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and spectroscopic characterization of dimethyl squarate.



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Caption: Synthesis and Spectroscopic Analysis Workflow of Dimethyl Squarate.

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References

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